

Introduction: The Strategic Value of Fluorinated Pyridine Ethers

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Compound of Interest

Compound Name: 2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine

CAS No.: 1227955-16-9

Cat. No.: B1445014

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The incorporation of fluorine into organic molecules is a cornerstone of modern medicinal chemistry. The trifluoromethyl (-CF₃) group, in particular, is prized for its ability to enhance critical drug-like properties, including metabolic stability, lipophilicity, and binding affinity to biological targets. When appended to a pyridine ring, the -CF₃ group profoundly influences the electronic character of the heterocycle, making it a privileged scaffold in numerous pharmaceuticals and agrochemicals.^[1]

The subject of this guide, **2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine**, marries this high-value trifluoromethylpyridine core with a 4-iodophenoxy substituent. The ether linkage at the 2-position is a common motif in bioactive molecules, while the iodine atom on the phenyl ring serves as a highly effective "synthetic handle." As one of the most reactive halogens in palladium-catalyzed cross-coupling reactions, this iodine atom opens the door to a vast array of subsequent chemical transformations, allowing for the efficient construction of complex molecular architectures. This dual-functionality makes the title compound a purpose-built intermediate for creating diverse libraries of novel chemical entities.

Core Compound Analysis

Chemical Identity

- IUPAC Name: **2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine**
- Molecular Formula: $C_{12}H_7F_3INO$
- Molecular Weight: 379.09 g/mol
- CAS Number: A specific CAS number is not readily available in major chemical databases, underscoring its role as a synthetic intermediate rather than a commercial, off-the-shelf product.

Diagram 1: Chemical Structure

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Caption: Structure of **2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine**.

Key Precursors for Synthesis

The synthesis of the title compound is logically achieved using two readily available starting materials.

Precursor	Role	CAS Number
2-Chloro-6-(trifluoromethyl)pyridine	Pyridine Electrophile	39890-95-4
or 2-Fluoro-6-(trifluoromethyl)pyridine	Pyridine Electrophile	39890-97-6
4-Iodophenol	Phenolic Nucleophile	540-38-5

Predicted Physicochemical Properties

No experimental data for the title compound is published. The following properties are estimated by analogy to structurally similar compounds, such as 2-chloro-4-iodo-6-(trifluoromethyl)pyridine, and through computational models.[2][3]

Property	Predicted Value
Appearance	Off-white to pale yellow solid
Melting Point	60-75 °C
Boiling Point	>350 °C (decomposes)
logP (Octanol/Water)	~4.5 - 5.5
Solubility	Soluble in common organic solvents (DCM, THF, DMSO, DMF); Insoluble in water.

Synthesis and Mechanistic Rationale

Proposed Synthetic Pathway: Nucleophilic Aromatic Substitution (S_NAr)

The most direct and industrially scalable method for preparing **2-(4-iodophenoxy)-6-(trifluoromethyl)pyridine** is the nucleophilic aromatic substitution (S_NAr) reaction. This involves the displacement of a halide (fluoride or chloride) from the 2-position of the pyridine ring by the 4-iodophenoxide anion.

Mechanistic Insight

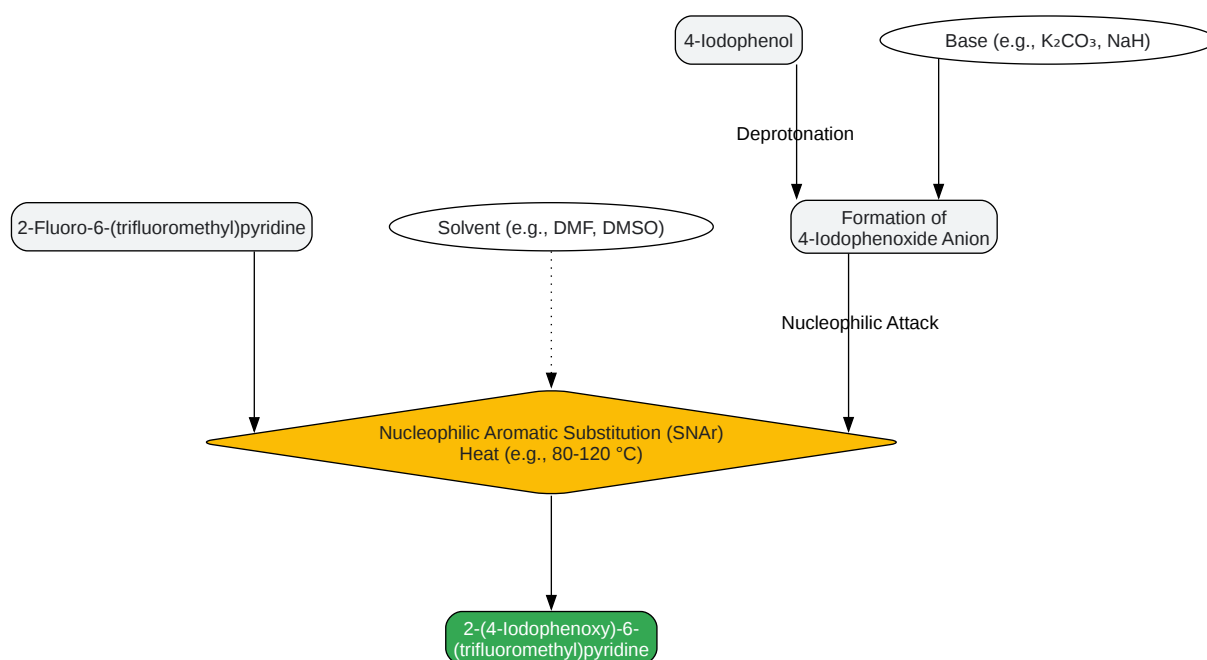
The S_NAr reaction is highly favored in this system for two primary reasons:

- **Ring Activation:** The trifluoromethyl group is a powerful electron-withdrawing group. Its presence at the 6-position significantly reduces the electron density of the pyridine ring, particularly at the 2- and 4-positions, making them highly susceptible to attack by nucleophiles.
- **Leaving Group Stability:** Both chloride and fluoride are excellent leaving groups in this context. Fluoride is often preferred as a leaving group in S_NAr reactions on heteroaromatic

rings due to the high electronegativity which enhances the electrophilicity of the carbon center to which it is attached.

The reaction proceeds via a two-step addition-elimination mechanism, involving the formation of a stabilized anionic intermediate known as a Meisenheimer complex. The base (e.g., K_2CO_3 , NaH) is crucial for deprotonating the 4-iodophenol to generate the more potent phenoxide nucleophile.

Diagram 2: Proposed S_NAr Synthesis Pathway



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Caption: Reaction scheme for the synthesis of the title compound.

Detailed Experimental Protocol

This is a representative, field-proven protocol based on established SNAr methodology.

- **Reagent Preparation:** To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add 4-iodophenol (1.1 equivalents) and a suitable anhydrous polar aprotic solvent such as DMF or DMSO (approx. 5-10 mL per mmol of the limiting reagent).
- **Base Addition:** Add a powdered, anhydrous base such as potassium carbonate (K_2CO_3 , 1.5 equivalents) or, for more rigorous anhydrous conditions, sodium hydride (NaH, 1.2 equivalents, 60% dispersion in mineral oil) portion-wise at room temperature. If using NaH, stir the mixture for 30 minutes to allow for complete formation of the sodium phenoxide.
- **Electrophile Addition:** Add 2-fluoro-6-(trifluoromethyl)pyridine (1.0 equivalent) to the mixture via syringe.
- **Reaction:** Heat the reaction mixture to 80-120 °C and monitor its progress by TLC or LC-MS until the starting pyridine is consumed (typically 4-12 hours).
- **Workup:** Cool the reaction to room temperature and pour it into a beaker containing cold water. This will precipitate the crude product and dissolve the inorganic salts.
- **Extraction:** Extract the aqueous mixture with an organic solvent such as ethyl acetate (3x volumes). Combine the organic layers, wash with brine to remove residual DMF/DMSO, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the resulting crude solid by flash column chromatography on silica gel (using a hexane/ethyl acetate gradient) or by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes) to yield the pure **2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine**.

Anticipated Spectroscopic Characterization

For a researcher who has synthesized this compound, the following spectroscopic data would serve to confirm its identity.

Technique	Expected Observations
^1H NMR	Two doublets for the AA'BB' system of the p-disubstituted phenyl ring (~7.0-8.0 ppm). Three signals for the pyridine ring protons, likely a triplet and two doublets (~7.0-7.8 ppm).
^{13}C NMR	Signals for the CF_3 carbon (quartet, $J \approx 270$ Hz). Signals for the 6 pyridine carbons and 6 phenyl carbons. The carbon attached to iodine will be at a low field (~90 ppm).
^{19}F NMR	A singlet for the $-\text{CF}_3$ group around -65 to -70 ppm (relative to CFCl_3).
Mass Spec (ESI+)	Expected $[\text{M}+\text{H}]^+$ peak at $m/z = 380.0$.

Applications in Drug Development and Organic Synthesis

The primary utility of **2-(4-iodophenoxy)-6-(trifluoromethyl)pyridine** is as a bifunctional intermediate for the synthesis of more complex molecules. The aryl iodide is the key reactive site for further elaboration.

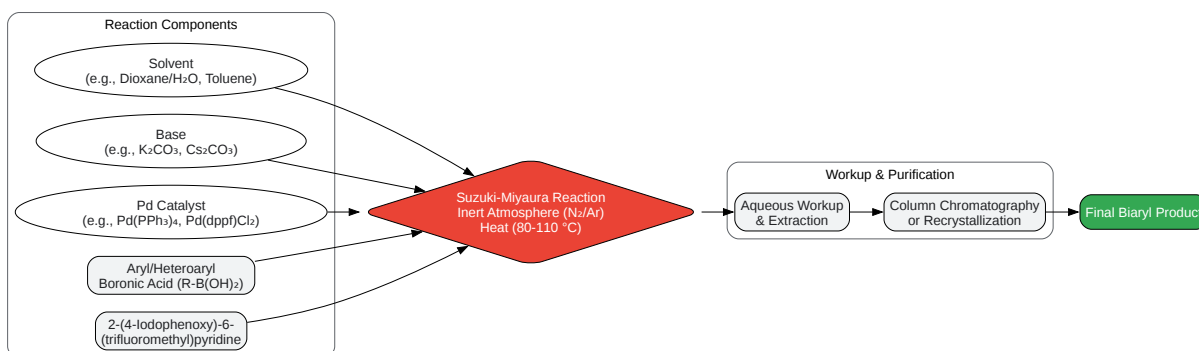
Palladium-Catalyzed Cross-Coupling Reactions

The carbon-iodine bond is exceptionally well-suited for a variety of palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern drug discovery.^[4] These reactions allow for the precise and efficient formation of new carbon-carbon and carbon-heteroatom bonds.

- Suzuki-Miyaura Coupling: Reaction with boronic acids or esters to form biaryl or aryl-heteroaryl structures.^{[5][6][7]} This is one of the most widely used methods for constructing the core skeletons of many drugs.

- Sonogashira Coupling: Reaction with terminal alkynes to introduce alkynyl moieties, which are important pharmacophores and precursors for other functional groups.
- Buchwald-Hartwig Amination: Reaction with amines to form diaryl amines or N-aryl heterocycles, prevalent structures in kinase inhibitors and other targeted therapies.
- Heck Coupling: Reaction with alkenes to form substituted styrenyl derivatives.

Diagram 3: Workflow for Suzuki-Miyaura Cross-Coupling



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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Representative Suzuki-Miyaura Protocol

- Setup: In a reaction vessel suitable for inert atmosphere chemistry, combine **2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine** (1.0 equiv), the desired arylboronic acid (1.2-1.5 equiv), and a base such as K_2CO_3 or Cs_2CO_3 (2.0-3.0 equiv).
- Catalyst Addition: Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%) and ligand if required.
- Solvent and Degassing: Add a degassed solvent system, such as a mixture of dioxane and water (4:1). Degas the resulting mixture by bubbling argon or nitrogen through it for 15-20 minutes.
- Reaction: Heat the mixture under an inert atmosphere to 80-110 °C until the starting iodide is consumed (monitored by LC-MS).
- Workup and Purification: Cool the reaction, dilute with water, and extract with an organic solvent. The organic layer is then washed, dried, and concentrated. The final product is purified via chromatography or recrystallization.

Safety and Handling

Hazard Assessment

No specific safety data sheet (SDS) exists for this compound. The hazard profile must be inferred from its precursors and structural analogues.

- Precursors: 2-Fluoro-6-(trifluoromethyl)pyridine is a flammable liquid and is harmful if swallowed or inhaled.^[8] Halogenated phenols are often corrosive and toxic.
- Structural Analogues: Related halogenated trifluoromethylpyridines are classified as irritants, causing skin and serious eye irritation. They are often harmful if swallowed or inhaled and may cause respiratory irritation.^[3]

Conclusion: **2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine** should be handled as a toxic and irritant compound.

Handling and Storage Recommendations

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a laboratory coat. All manipulations should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Handling: Avoid all personal contact. Do not breathe dust. Avoid generation of dust. Ensure adequate ventilation.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Conclusion

2-(4-Iodophenoxy)-6-(trifluoromethyl)pyridine stands out as a highly valuable, though not commercially cataloged, synthetic intermediate. Its design is a deliberate convergence of two key motifs in modern medicinal chemistry: the metabolically robust and electronically-activating trifluoromethylpyridine scaffold, and the synthetically versatile aryl iodide handle. This combination provides researchers with a powerful platform for efficiently accessing novel and complex molecular architectures through reliable SNAr synthesis followed by a wide array of palladium-catalyzed cross-coupling reactions. This guide provides the necessary technical insights for its synthesis, characterization, and strategic application in the pursuit of next-generation pharmaceuticals and functional materials.

References

- Chemsrvc. 2-Chloro-4-iodo-6-(trifluoromethyl)pyridine. Available at: [\[Link\]](#)
- Buchwald, S. L. A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles. National Institutes of Health Public Access. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). 2-chloro-4-iodo-6-(trifluoromethyl)pyridine Properties. Available at: [\[Link\]](#)
- PubChem. 2-Chloro-4-iodo-6-(trifluoromethyl)pyridine. Available at: [\[Link\]](#)
- Fujikawa, K., et al. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients. Journal of Pesticide Science. Available at: [\[Link\]](#)

- ResearchGate. Synthesis and Suzuki Cross-Coupling Reactions of 2,6-Bis(trifluoromethyl)pyridine-4-boronic Acid Pinacol Ester. Available at: [\[Link\]](#)
- Organic Syntheses. Synthesis of 2-Phenyl-4,6-bis(trifluoromethyl)pyridine via NH₄I/Na₂S₂O₄-Mediated Cyclization of Ketoxime Acetates. Available at: [\[Link\]](#)
- ResearchGate. Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero(aryl) boronic acids and esters. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Suzuki Coupling. Available at: [\[Link\]](#)
- Google Patents. EP0966441B1 - Process for preparing 2-hydroxy-6-trifluoromethylpyridine.
- Jubilant Ingrevia Limited. 2-Fluoro-6-(trifluoromethyl) pyridine Safety Data Sheet. Available at: [\[Link\]](#)
- Institute of Molecular and Translational Medicine. Synthesis and Antiproliferative Activity of 2,4,6,7-Tetrasubstituted-2H-pyrazolo[4,3-c]pyridines. Available at: [\[Link\]](#)
- Google Patents. EP2527327A1 - Method for producing 2-amino-4-(trifluoromethyl)pyridine.
- CORE. Microwave-Assisted Suzuki-Miyaura and Sonogashira Coupling of 4-Chloro-2-(trifluoromethyl)pyrido[1,2 - Available at: [\[Link\]](#)
- Patsnap. Preparation method of 2- chloro-6-trichloromethyl pyridine. Available at: [\[Link\]](#)viewer/view/CN101654407A/EN)

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Sources

- [1. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. CompTox Chemicals Dashboard \[comptox.epa.gov\]](#)

- [3. 2-Chloro-4-iodo-6-\(trifluoromethyl\)pyridine | C6H2ClF3IN | CID 10859785 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. tcichemicals.com \[tcichemicals.com\]](#)
- [5. A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Suzuki Coupling \[organic-chemistry.org\]](#)
- [8. jubilantingrevia.com \[jubilantingrevia.com\]](#)
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